Personal protective equipment for handling STAD 2

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Compound of Interest

Compound Name:	*STAD 2*
Cat. No.:	*B15542577*

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Essential Safety and Handling Guide for STAD 2

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **STAD 2**. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound, fostering a secure laboratory environment.

Product Information and Hazard Assessment

STAD 2 is a cell-permeable, stapled peptide that acts as an A-Kinase Anchoring Protein (AKAP) disruptor. It is utilized in laboratory research to selectively block the interaction of the PKA-RII subunit with AKAP.[1]

According to the Safety Data Sheet (SDS) provided by the manufacturer, **STAD 2** is not classified as a hazardous substance or mixture.[1] However, as with all laboratory chemicals, appropriate safety precautions must be observed to minimize any potential risks. The toxicological properties of this compound have not been fully investigated.[2]

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Key Chemical Data:

Property	Value
Synonyms	STAD-2, STAD2
CAS Number	1542100-77-5
Molecular Formula	$C_{102}H_{182}N_{24}O_{22}$
Molecular Weight	2096.68 g/mol
Appearance	Lyophilized solid/powder

Personal Protective Equipment (PPE)

Even when handling non-hazardous chemicals, a standard level of PPE is mandatory to protect against accidental exposure and contamination.

PPE Category	Specification	Rationale
Hand Protection	Nitrile or latex disposable gloves.	Protects against skin contact. Change gloves immediately if they become contaminated.[3][4]
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from accidental splashes, particularly when reconstituting the lyophilized powder.[3][4]
Body Protection	Standard laboratory coat.	Protects skin and personal clothing from spills.[3][4]
Respiratory Protection	Not generally required under normal handling conditions. When weighing or handling the lyophilized powder, which can become airborne, work in a fume hood or biosafety cabinet.[3]	Prevents inhalation of aerosolized powder.[3]

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Operational Plan: Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical for maintaining the stability of the peptide and ensuring a safe laboratory environment.

Reconstitution and Handling Workflow

The following diagram outlines the standard procedure for preparing and handling **STAD 2** solutions.

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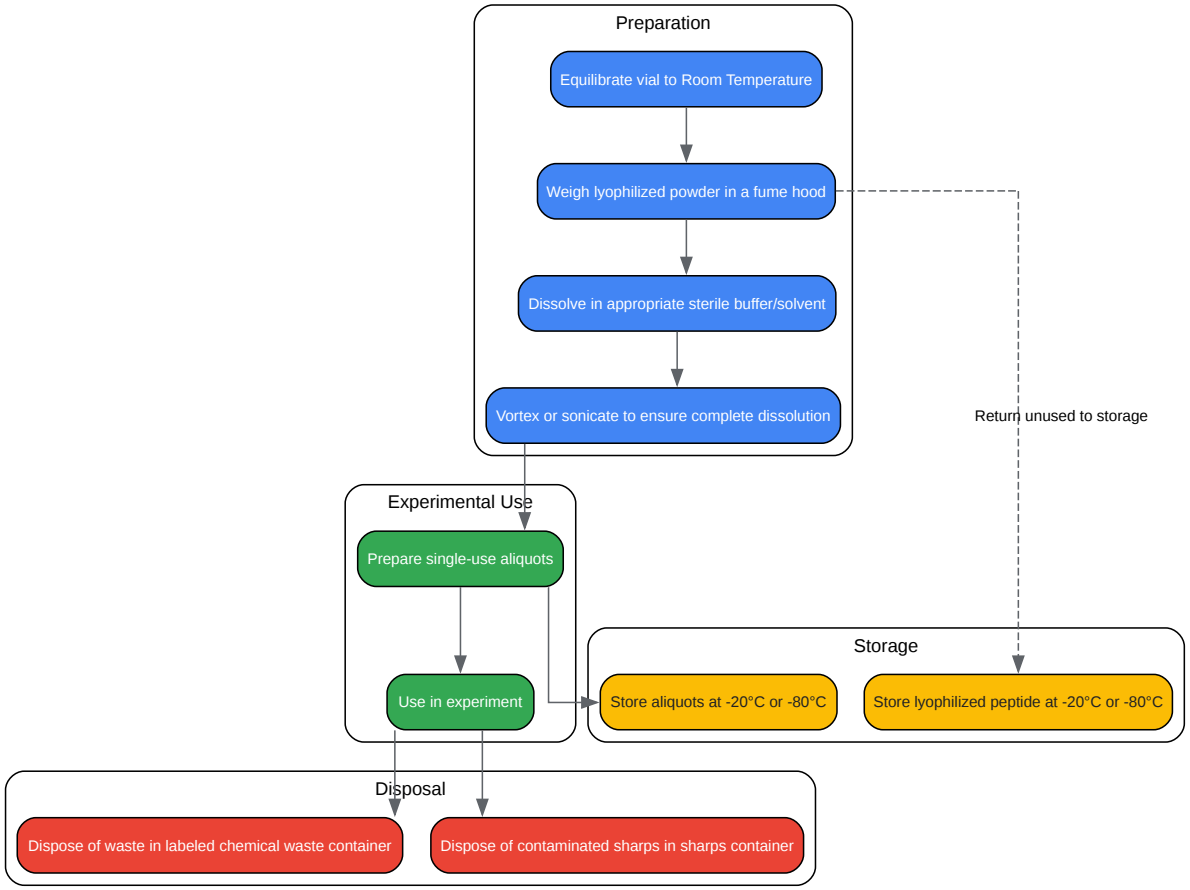

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Caption: Standard workflow for handling **STAD 2** from preparation to disposal.

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Step-by-Step Handling Procedure

- Acclimatization: Before opening, allow the vial of lyophilized **STAD 2** to equilibrate to room temperature in a desiccator. This prevents condensation and moisture absorption, which can affect peptide stability.[2]
- Weighing: When handling the solid form, especially when weighing, perform the task in a chemical fume hood or other ventilated enclosure to prevent inhalation of the fine powder.[3]
- Reconstitution: Dissolve the peptide in a sterile buffer or solvent appropriate for your experiment.[2] If solubility is an issue, sonication may help.[5] For peptides with uncertain solubility, it is advisable to test a small amount first.[2]
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the peptide, it is highly recommended to prepare single-use aliquots of the reconstituted solution.[2]

Storage Conditions

Proper storage is essential to maintain the integrity and activity of **STAD 2**.

Form	Short-Term Storage (1-2 weeks)	Long-Term Storage
Lyophilized Powder	-20°C	-80°C in a tightly sealed vial, protected from light.
Reconstituted Solution	4°C (for up to one week)	-20°C or -80°C (for up to one month). Avoid repeated freeze-thaw cycles.

Emergency Procedures

First Aid Measures

Although not classified as hazardous, in case of accidental exposure, follow these standard first-aid protocols.[1]

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Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1][3]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing. If irritation persists, seek medical attention.[1][3]
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.[1][3]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[1]

Accidental Release or Spill

- Evacuate: Alert others in the area and evacuate the immediate vicinity of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For a solid spill, carefully sweep or vacuum the material, avoiding dust generation. For a liquid spill, absorb with an inert material (e.g., vermiculite, sand, or earth).
- Clean: Clean the spill area thoroughly with soap and water.
- Dispose: Place all contaminated materials into a sealed, labeled container for chemical waste disposal.

Disposal Plan

While **STAD 2** is not classified as hazardous waste, it should be disposed of as chemical waste in accordance with institutional and local regulations. Do not dispose of **STAD 2** in the regular trash or down the sanitary sewer.[3][6][7]

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Waste Segregation and Collection

- Liquid Waste: Collect all solutions containing **STAD 2** in a designated, leak-proof, and clearly labeled hazardous waste container.
- Solid Waste: All materials that have come into contact with **STAD 2** (e.g., gloves, pipette tips, empty vials) are considered contaminated solid waste.[7]
  - Place non-sharp solid waste into a designated, lined container for chemical waste.
  - Place contaminated sharps (e.g., needles, serological pipettes) into a designated sharps container.
- Labeling: Ensure all waste containers are clearly labeled with "Hazardous Waste" (or as required by your institution) and list the chemical contents.
- Pickup: Arrange for waste pickup through your institution's Environmental Health and Safety (EHS) department. Follow all institutional protocols for waste disposal.[3]

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